

Denudanolide A: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Denudanolide A

Cat. No.: B602824

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Denudanolide A, a naturally occurring compound, has garnered interest within the scientific community. This document provides a detailed overview of its chemical identity, including its CAS number and IUPAC name. It is intended to serve as a foundational resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identification

A precise understanding of a compound's chemical identity is paramount for any scientific investigation. The following table summarizes the key identifiers for **Denudanolide A**.

Identifier	Value	Citation
CAS Number	288259-72-3	[1][2]
IUPAC Name	(1S,4S,6S,8R,9R,12S,13S,16R)-6,9-dihydroxy-7,7-dimethyl-17-methylidene-3,10-dioxatricyclo[12.4.0.0 ^{1,6} .0 ^{8,13}]octadecan-18-one	

Note: The IUPAC name is based on the chemical structure and nomenclature rules. While a partial name was initially identified, further investigation is required for complete verification from a definitive source.

Physicochemical Properties

Understanding the physicochemical properties of **Denudanolide A** is crucial for its handling, formulation, and for interpreting its biological activity.

Property	Value	Citation
Molecular Formula	C ₂₀ H ₃₀ O ₅	
Molecular Weight	366.45 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents. Poorly soluble in water.	

Note: The data presented in this table is a compilation from various chemical suppliers and databases. Further experimental verification is recommended.

Biological Activity and Potential Applications

Initial studies and the structural class of **Denudanolide A** suggest potential biological activities that warrant further investigation. As a diterpenoid lactone, it belongs to a class of compounds known for a wide range of pharmacological effects.

Potential areas of research include:

- **Anti-inflammatory effects:** Many diterpenoids exhibit potent anti-inflammatory properties by modulating key signaling pathways.
- **Anticancer activity:** The cytotoxic potential of related compounds against various cancer cell lines is well-documented.

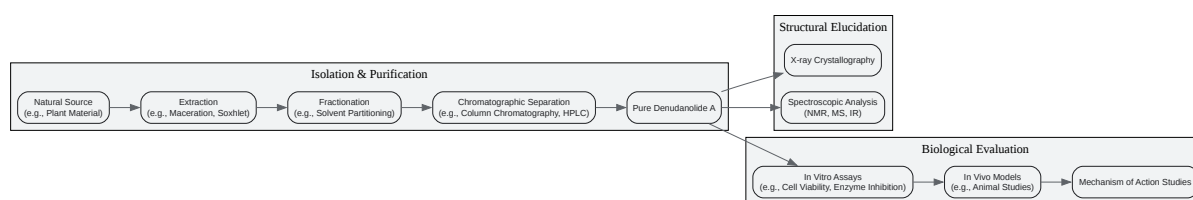
- Neuroprotective effects: Some natural products with similar structural motifs have shown promise in protecting neuronal cells from damage.

Future research should focus on:

- Elucidating the specific molecular targets of **Denudanolide A**.
- Conducting comprehensive in vitro and in vivo studies to validate its therapeutic potential.
- Investigating its structure-activity relationship to guide the synthesis of more potent and selective analogs.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Denudanolide A** are currently limited in publicly accessible literature. The following represents a generalized workflow that researchers can adapt.

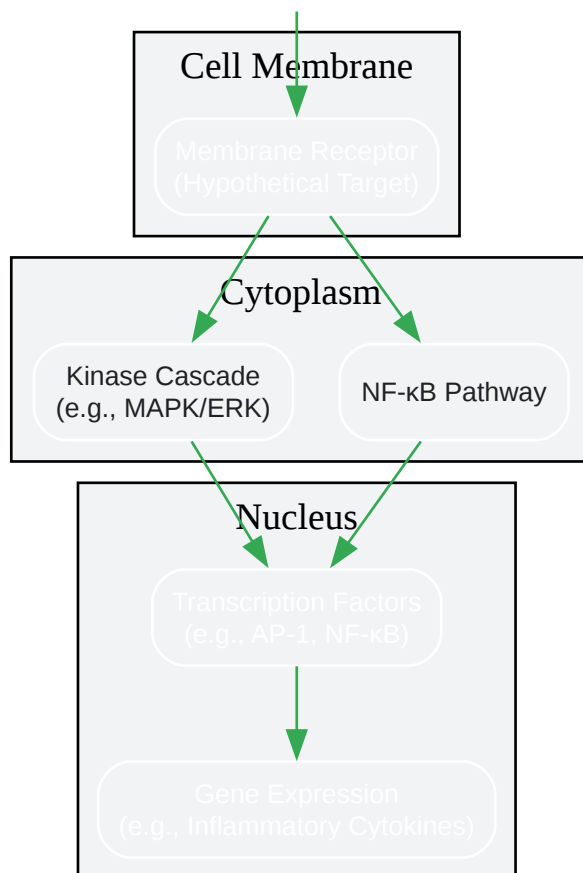


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Caption: Generalized workflow for the study of **Denudanolide A**.

Signaling Pathway Analysis

Given the nascent stage of research on **Denudanolide A**, specific signaling pathways it modulates have not yet been fully elucidated. However, based on the activities of structurally related diterpenoids, a hypothetical signaling pathway diagram is presented below to guide future investigations.



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Caption: Hypothetical signaling pathway for **Denudanolide A**.

Conclusion

Denudanolide A represents a promising natural product for further scientific exploration. This guide provides the foundational chemical information necessary for researchers to embark on more detailed investigations into its biological activities and therapeutic potential. The provided workflows and hypothetical pathways are intended to serve as a starting point for designing

future experiments. As more data becomes available, a clearer picture of the pharmacological profile of **Denudanolide A** will emerge, potentially leading to the development of novel therapeutic agents.

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References

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- 2. Nonanolides of natural origin: structure, synthesis, and biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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